

Identifying and controlling for confounding variables with ICA-105665

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Compound of Interest

Compound Name: ICA-105665

Cat. No.: B11929643

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Technical Support Center: ICA-105665

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ICA-105665**. The information is designed to help identify and control for confounding variables during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **ICA-105665**?

ICA-105665 is a potent, orally active small molecule that functions as an opener of neuronal Kv7.2/7.3 and Kv7.3/7.5 potassium channels.^[1] These channels are also known as KCNQ2/3 and KCNQ3/5. By activating these channels, **ICA-105665** increases potassium currents, which helps to hyperpolarize the neuronal membrane and reduce neuronal excitability. This mechanism of action underlies its investigation as a potential treatment for epilepsy and other conditions characterized by neuronal hyperexcitability.^{[2][3]}

Q2: What are the known off-target effects or confounding variables associated with **ICA-105665**?

The primary confounding variables for **ICA-105665** are its off-target effects on liver mitochondrial function and the bile salt export pump (BSEP). Specifically, **ICA-105665** has been shown to inhibit liver mitochondrial function and compromise the mitochondrial respiratory

reserve at concentrations greater than 11 μM .^[4] It is also an inhibitor of the BSEP transporter with an IC_{50} of 311 μM .^[4] These off-target effects can lead to hepatotoxicity, a concern that was identified in clinical trials.^[1]

Q3: At what concentrations should I be concerned about the off-target effects of **ICA-105665**?

Researchers should be mindful of the following concentration-dependent effects:

Effect	Concentration	Source
On-Target: Kv7 Channel Activation	Potent activation, with antiseizure effects observed at low mg/kg doses in animal models. ^[3]	N/A
Off-Target: Mitochondrial Dysfunction	Compromised mitochondrial respiratory reserve at concentrations >11 μM . ^[4]	^[4]
Off-Target: BSEP Inhibition	IC_{50} of 311 μM . ^[4]	^[4]

It is crucial to design experiments where the concentration of **ICA-105665** is sufficient to observe on-target Kv7 channel activation while remaining below the threshold for significant mitochondrial toxicity.

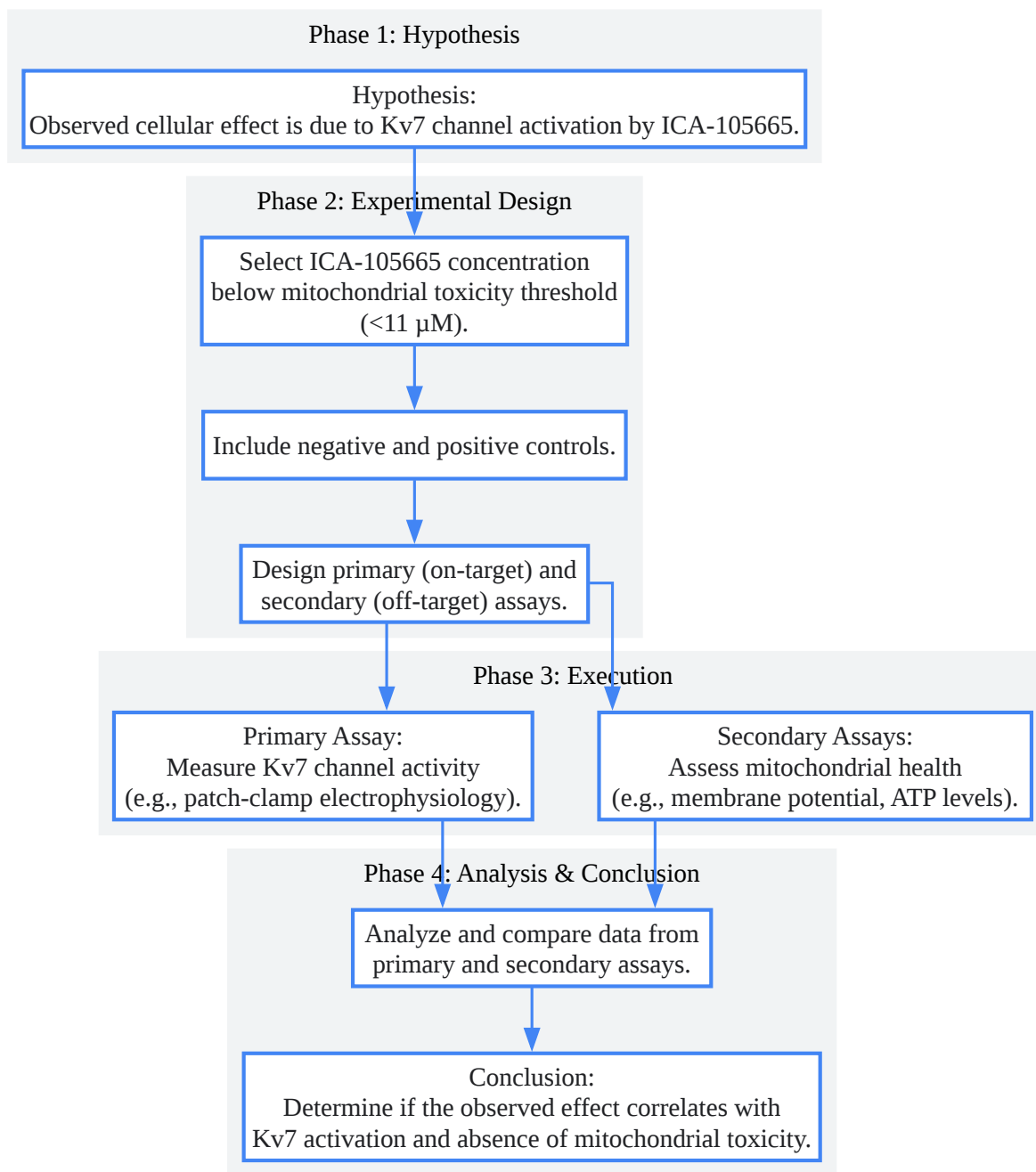
Q4: What adverse events have been observed in clinical studies with **ICA-105665**?

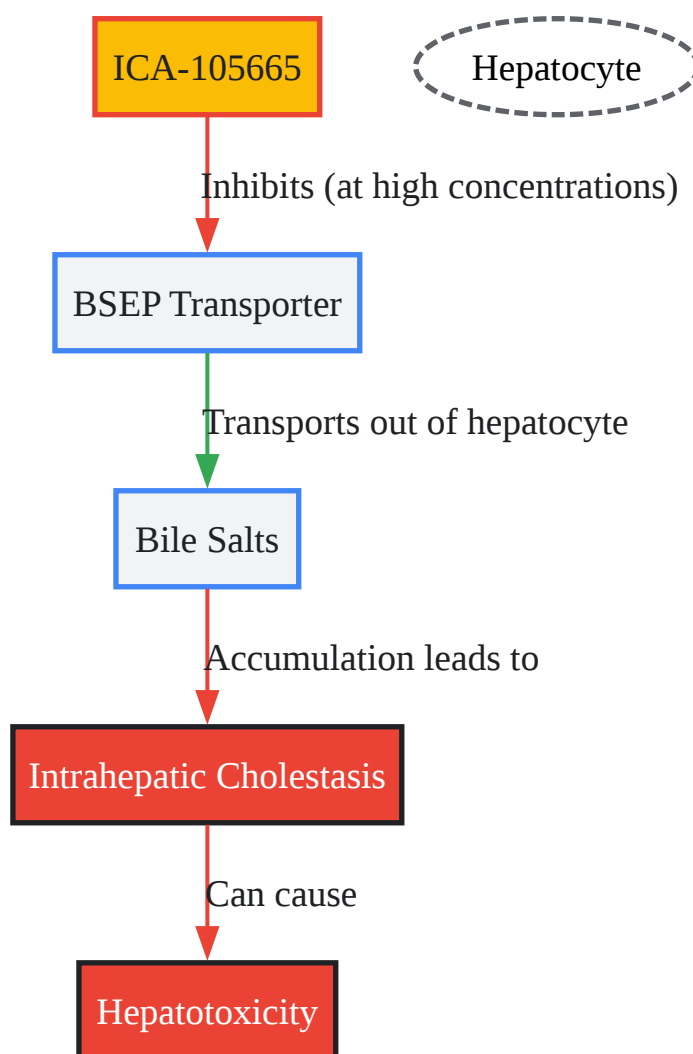
In clinical trials with patients with epilepsy, the most common adverse events were related to the nervous system, including dizziness, somnolence, ataxia, and tremor.^[5] The emergence of dizziness appeared to be dose-dependent.^[5] Notably, at a high dose of 600 mg, a brief generalized seizure was observed in one patient, leading to the discontinuation of that dosage cohort.^[5]

Troubleshooting Guides

Issue: Distinguishing On-Target Kv7 Activation from Off-Target Mitochondrial Effects

Experimental Workflow to Differentiate On-Target vs. Off-Target Effects





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- 4. How to spot a confounding variable in your experiment [statsig.com]
- 5. researchgate.net [researchgate.net]
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